

Application Notes and Protocols: Preparation of NP-1815-PX Stock Solution

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Compound of Interest

Compound Name: NP-1815-PX

Cat. No.: B15586428

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Introduction

NP-1815-PX is a potent and selective antagonist of the P2X4 receptor, an ion channel activated by extracellular ATP. Due to its role in various physiological and pathological processes, including inflammation and chronic pain, **NP-1815-PX** is a valuable tool for in vitro and in vivo research.^{[1][2][3]} Accurate and consistent preparation of a stock solution is the first critical step for reliable experimental results. This document provides a detailed protocol for the preparation, storage, and handling of an **NP-1815-PX** stock solution.

Product Information

Property	Value	Source
IUPAC Name	sodium 2,4-dioxo-5-(3-(5-thioxo-2,5-dihydro-1,2,4-oxadiazol-3-yl)phenyl)-2,3,4,5-tetrahydronaphtho[1,2-b][2]diazepin-1-ide	Sigma-Aldrich
Molecular Formula	C21H14N4NaO3S	Probechem
Molecular Weight	425.42 g/mol	Probechem
Physical Form	Solid	Sigma-Aldrich, TargetMol
Purity	>98% (HPLC)	Probechem
Storage of Solid	-20°C for 12 Months; 4°C for 6 Months	Probechem

Solubility Data

Based on supplier information, **NP-1815-PX** sodium is soluble in Dimethyl Sulfoxide (DMSO).

Solvent	Solubility	Source
DMSO	10 mM	Probechem

Experimental Protocol: Preparation of a 10 mM NP-1815-PX Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **NP-1815-PX** in DMSO.

Materials

- **NP-1815-PX** sodium salt (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, RNase/DNase-free microcentrifuge tubes or vials

- Calibrated micropipettes and sterile filter tips
- Analytical balance
- Vortex mixer

Equipment

- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves
- Fume hood

Procedure

All steps should be performed in a fume hood.

- Equilibration: Allow the vial of **NP-1815-PX** powder and the anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh the desired amount of **NP-1815-PX** powder into the tube.
 - Calculation Example: To prepare 1 mL of a 10 mM stock solution:
 - Molecular Weight (MW) of **NP-1815-PX** sodium = 425.42 g/mol
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 425.42 \text{ g/mol} \times 1000 \text{ mg/g} = 4.2542 \text{ mg}$
- Solvent Addition: Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **NP-1815-PX** powder.
- Dissolution: Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. The solution should be clear and free of particulates. Gentle warming (e.g., in a 37°C water bath for a few minutes) can be used to aid dissolution if necessary, but avoid excessive heat.

- Aliquotting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. The volume of the aliquots should be appropriate for your planned experiments.
- Labeling: Clearly label each aliquot with the compound name ("**NP-1815-PX**"), concentration (10 mM), solvent (DMSO), and the date of preparation.

Storage and Stability

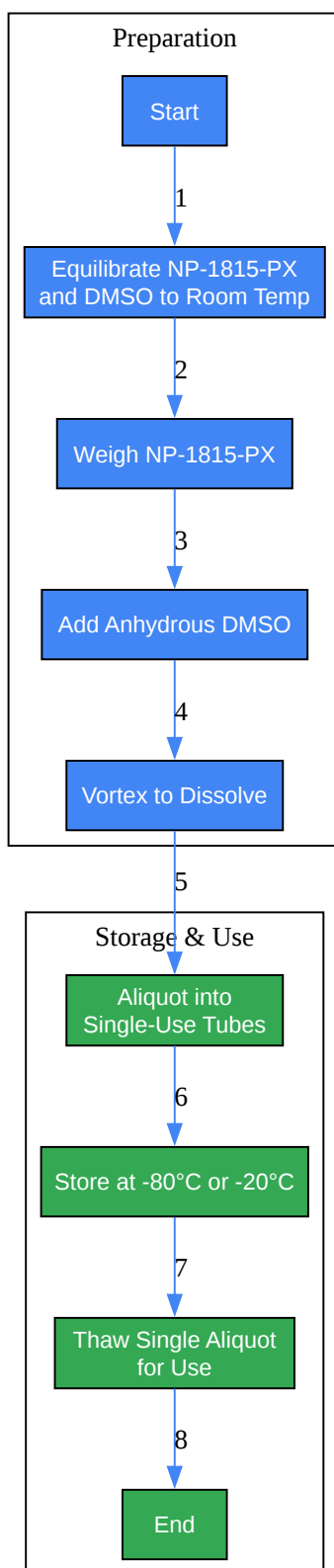
Proper storage is crucial to maintain the integrity of the **NP-1815-PX** stock solution.

Storage Temperature	Storage Duration	Source
-80°C	6 months	MedchemExpress
-20°C	1 month	MedchemExpress

Store the aliquots protected from light. When ready to use, thaw a single aliquot at room temperature and use it immediately. Discard any unused portion of the thawed aliquot; do not refreeze.

Diagrams

Experimental Workflow

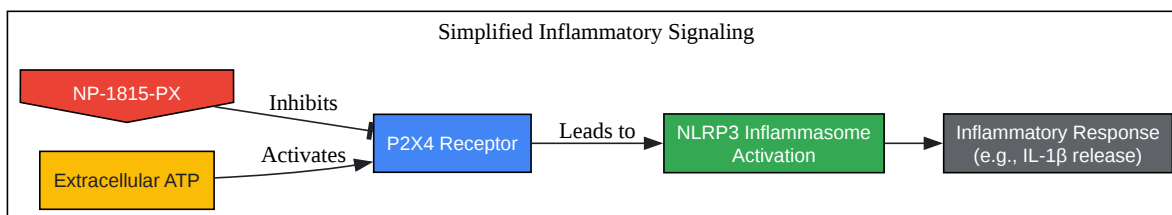


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Caption: Workflow for **NP-1815-PX** Stock Solution Preparation.

Signaling Pathway Context (Simplified)

NP-1815-PX is known to inhibit the P2X4 receptor, which is implicated in inflammatory signaling pathways. One such pathway involves the NLRP3 inflammasome.



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Caption: Inhibition of P2X4R by **NP-1815-PX** in a Signaling Pathway.

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